

# Veratric Acid-d6 supplier and purchasing information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Veratric Acid-d6

Cat. No.: B590499

[Get Quote](#)

## Veratric Acid-d6: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **Veratric Acid-d6**, a deuterated analog of Veratric Acid. This document covers supplier and purchasing information, experimental applications with detailed protocols, and relevant biological pathways.

### Introduction to Veratric Acid-d6

**Veratric Acid-d6** is the deuterated form of Veratric Acid (3,4-dimethoxybenzoic acid), a naturally occurring phenolic compound found in various plants and fruits. Due to the substitution of six hydrogen atoms with deuterium in the two methoxy groups, **Veratric Acid-d6** serves as an excellent internal standard for mass spectrometry-based quantitative analysis of Veratric Acid in biological matrices. Its near-identical chemical properties to the parent compound, coupled with a distinct mass difference, allow for precise and accurate quantification in pharmacokinetic and metabolic studies.

### Supplier and Purchasing Information

A variety of chemical suppliers offer **Veratric Acid-d6**. The following table summarizes key purchasing information from several vendors to aid in the selection process. Please note that

pricing is subject to change and may not be publicly available; therefore, direct inquiry with the suppliers is recommended.

Supplier	Catalog Number	Purity	Available Quantities	CAS Number	Molecular Formula	Molecular Weight
Clearsynth	CS-O-07059	≥90% (HPLC)	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	1162658-12-9	C <sub>9</sub> H <sub>4</sub> D <sub>6</sub> O <sub>4</sub>	188.21
BOC Sciences	BLP-007594	≥90%	10 mg	1162658-12-9	C <sub>9</sub> H <sub>4</sub> D <sub>6</sub> O <sub>4</sub>	188.21
ARTIS STANDARDS	AI0265	>95% (HPLC)	In-stock (contact for details)	1162658-12-9	C <sub>9</sub> H <sub>4</sub> D <sub>6</sub> O <sub>4</sub>	188.21
Simson Pharma Limited	M170010	Not specified	In-stock (contact for details)	1162658-12-9	C <sub>9</sub> H <sub>4</sub> D <sub>6</sub> O <sub>4</sub>	188.21
Clinivex	Not specified	High quality	Contact for details	1162658-12-9	Not specified	Not specified
Pharmaffiliates	PA STI 086870	High purity	Contact for details	1162658-12-9	C <sub>9</sub> H <sub>4</sub> D <sub>6</sub> O <sub>4</sub>	188.21
Santa Cruz Biotechnology	Not specified	Not specified	Contact for details	1162658-12-9	C <sub>9</sub> H <sub>4</sub> D <sub>6</sub> O <sub>4</sub>	188.21
MedChem Express	HY-N2007S	Not specified	1 mg, 5 mg	1162658-12-9	C <sub>9</sub> H <sub>4</sub> D <sub>6</sub> O <sub>4</sub>	188.21
Sigma-Aldrich	AABH9B41 0A64	98%	Contact for details	1162658-12-9	C <sub>9</sub> H <sub>4</sub> D <sub>6</sub> O <sub>4</sub>	188.21

## Experimental Protocols

**Veratric Acid-d6** is primarily utilized as an internal standard in liquid chromatography-mass spectrometry (LC-MS) methods for the quantification of Veratric Acid. Below is a detailed experimental protocol adapted from validated methods for the analysis of Veratric Acid in biological samples, such as rat plasma.[\[1\]](#)

### LC-MS/MS Method for Quantification of Veratric Acid using Veratric Acid-d6 as an Internal Standard

This protocol outlines a simple and sensitive UHPLC-MS/MS method for the simultaneous determination of Veratraldehyde and its metabolite Veratric Acid in rat plasma, using an internal standard.[\[1\]](#) For the specific quantification of Veratric Acid, **Veratric Acid-d6** would be the ideal internal standard.

#### 3.1.1. Materials and Reagents

- Veratric Acid standard
- **Veratric Acid-d6** (Internal Standard, IS)
- Acetonitrile (ACN), LC-MS grade
- Formic acid, LC-MS grade
- Ultrapure water
- Rat plasma (or other biological matrix)

#### 3.1.2. Stock and Working Solutions

- Veratric Acid Stock Solution (1 mg/mL): Accurately weigh and dissolve Veratric Acid in a suitable solvent (e.g., methanol or DMSO).
- **Veratric Acid-d6** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Veratric Acid-d6** in the same solvent as the analyte.

- Working Solutions: Prepare serial dilutions of the Veratric Acid stock solution in the appropriate solvent to create calibration standards. Prepare a working solution of **Veratric Acid-d6** at a fixed concentration.

#### 3.1.3. Sample Preparation (Protein Precipitation)

- To 50 µL of plasma sample, add 10 µL of the **Veratric Acid-d6** internal standard working solution.
- Add 150 µL of acetonitrile containing 0.2% formic acid to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and inject a portion into the LC-MS/MS system.

#### 3.1.4. LC-MS/MS Conditions

- LC System: A UHPLC system.
- Column: A reversed-phase C18 column (e.g., YMC-Triart C18, 50 mm × 2.0 mm, 1.9 µm).<sup>[1]</sup>
- Mobile Phase:
  - A: 0.2% formic acid in water
  - B: 0.2% formic acid in acetonitrile
- Gradient: A suitable gradient to achieve separation of Veratric Acid and any other compounds of interest.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 2-5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer.

- Ionization Mode: Electrospray Ionization (ESI), Positive.
- MRM Transitions:
  - Veratric Acid:  $m/z$  183.07  $\rightarrow$  139.00[1]
  - **Veratric Acid-d6**: The precursor ion will be approximately  $m/z$  189. The product ion should be determined by direct infusion of the standard, but a likely transition would be to the same product ion as the unlabeled compound,  $m/z$  139.00.

### 3.1.5. Method Validation Parameters

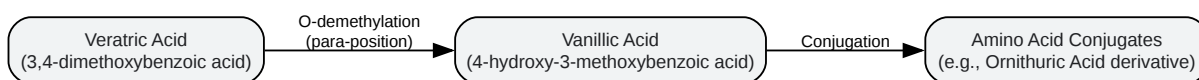
A comprehensive validation of the method should be performed according to regulatory guidelines, including:

- Linearity: A linear range should be established with a correlation coefficient ( $r^2$ )  $\geq$  0.99.[1]
- Precision and Accuracy: Intra- and inter-day precision and accuracy should be within  $\pm 15\%$ . [1]
- Lower Limit of Quantification (LLOQ): The LLOQ should be determined based on signal-to-noise ratio and acceptable precision and accuracy.[1]
- Matrix Effect: The effect of the biological matrix on ionization should be assessed.
- Stability: The stability of the analyte and internal standard in the biological matrix under various storage and processing conditions should be evaluated.

## Biological Pathways and Mechanisms

### Metabolism of Veratric Acid

The metabolism of Veratric Acid primarily involves O-demethylation. Studies have shown that the demethylation occurs regioselectively at the para-position methoxy group, yielding vanillic acid (4-hydroxy-3-methoxybenzoic acid).[2] There is no evidence of the formation of isovanillic acid (3-hydroxy-4-methoxybenzoic acid), indicating the specificity of the enzymatic process.[2] Further metabolism can involve conjugation with amino acids, such as ornithine in avian models.[2]



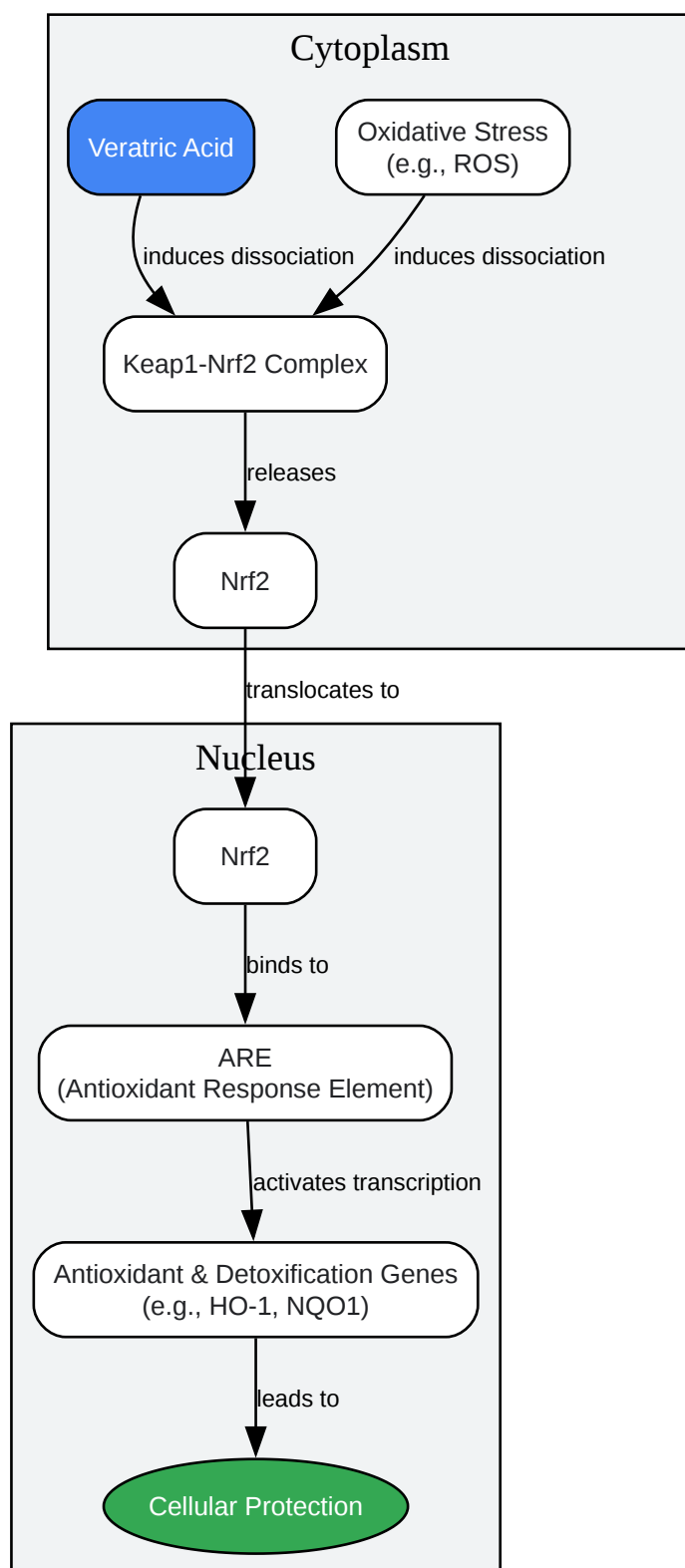
[Click to download full resolution via product page](#)

Metabolic pathway of Veratric Acid.

## Nrf2 Signaling Pathway Activation

Veratric Acid has been shown to possess antioxidant and anti-inflammatory properties, partly through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. [3] Nrf2 is a key transcription factor that regulates the expression of a wide array of antioxidant and detoxification genes.

Upon cellular stress, such as exposure to reactive oxygen species (ROS), Nrf2 translocates to the nucleus and binds to the Antioxidant Response Element (ARE) in the promoter region of its target genes. This leads to the upregulation of protective enzymes like heme oxygenase-1 (HO-1) and NAD(P)H quinone dehydrogenase 1 (NQO1). Veratric acid has been demonstrated to activate this pathway, thereby protecting cells from oxidative damage.[3]



[Click to download full resolution via product page](#)

Activation of the Nrf2 signaling pathway by Veratric Acid.

## Conclusion

**Veratric Acid-d6** is an indispensable tool for researchers engaged in the quantitative analysis of Veratric Acid. Its use as an internal standard in LC-MS/MS methodologies ensures high accuracy and precision, which is critical for pharmacokinetic and metabolic studies. Furthermore, understanding the metabolic fate and the molecular mechanisms of action of Veratric Acid, such as the activation of the Nrf2 pathway, provides a broader context for its biological significance. This guide offers a comprehensive resource to facilitate the procurement and application of **Veratric Acid-d6** in a research setting.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bioanalytical Method Development and Validation of Veratraldehyde and Its Metabolite Veratric Acid in Rat Plasma: An Application for a Pharmacokinetic Study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Studies on the Biotransformation of Veratric Acid, a Human Metabolite of Mebeverine, by Using the Incubated Hen's Egg - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Veratric Acid-d6 supplier and purchasing information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590499#veratric-acid-d6-supplier-and-purchasing-information]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)